

Safeguarding Your Research: A Comprehensive Guide to Handling Caffeine-d9

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Compound of Interest

Compound Name: Caffeine-d9

Cat. No.: B020866

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Caffeine-d9**, including operational and disposal plans. By adhering to these procedural steps, you can minimize risks and ensure the integrity of your research.

Physicochemical and Safety Data

A clear understanding of the properties of **Caffeine-d9** is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C ₈ HD ₉ N ₄ O ₂	[1]
Molecular Weight	203.25 g/mol	[2]
Physical State	Solid, Powder	[1] [3]
Color	White to off-white	[1]
Melting Point	234 - 236.5 °C (453 - 457 °F)	[1]
Water Solubility	21.6 g/L	[1]
Auto-ignition Temperature	540 °C (1004 °F)	[1]

Hazard Identification and Personal Protective Equipment (PPE)

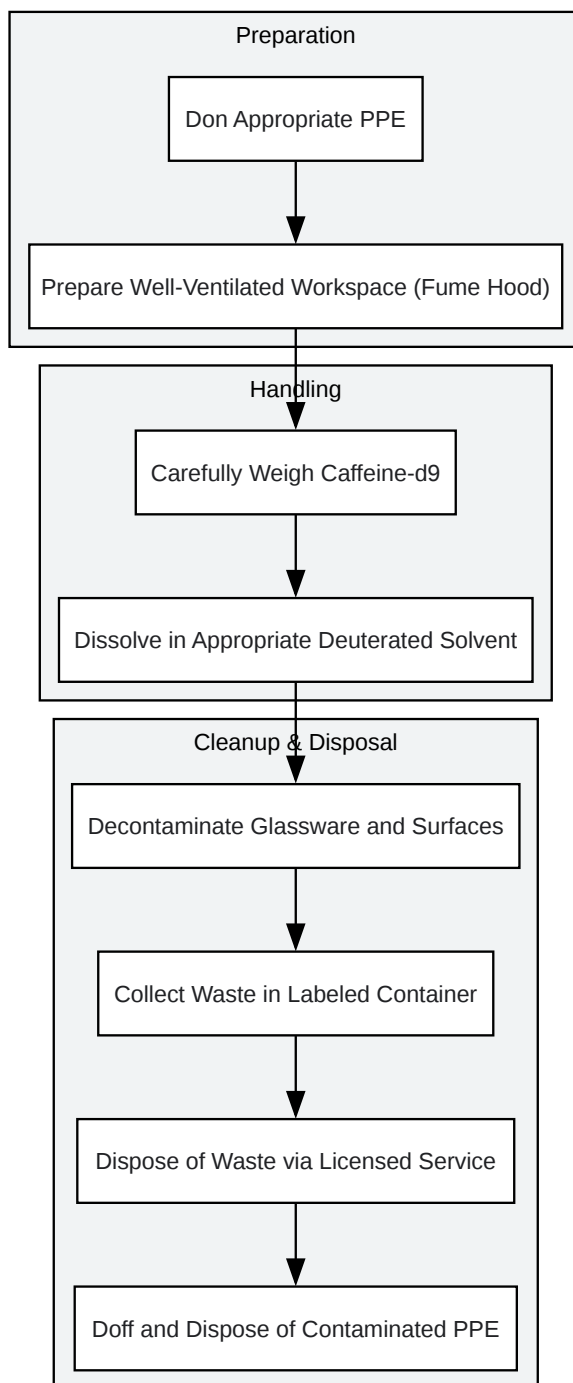
Caffeine-d9 is classified as harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.^[1] Adherence to proper PPE protocols is therefore critical.

Exposure Route	Hazard	Recommended PPE
Ingestion	Toxic if swallowed. ^[1]	Do not eat, drink, or smoke when using this product. ^{[4][5]}
Inhalation	May be harmful if inhaled and may cause respiratory tract irritation. ^[1]	Use in a well-ventilated area, preferably with a laboratory fume hood. ^[1] If dust is generated, use a NIOSH-certified particulate respirator. ^[6]
Skin Contact	May be harmful if absorbed through the skin and may cause skin irritation. ^[1]	Wear chemical-resistant protective gloves and impervious clothing. ^{[1][6]}
Eye Contact	May cause eye irritation. ^[1]	Wear safety glasses with side-shields or tight-fitting goggles. ^{[1][3]}

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Caffeine-d9**, from initial preparation to final disposal.

Safe Handling Workflow for Caffeine-d9

[Click to download full resolution via product page](#)Safe Handling Workflow for **Caffeine-d9**

Operational and Disposal Plans

A detailed, step-by-step approach to handling and disposal ensures both safety and experimental integrity.

Handling Protocol

- **Preparation:** Before handling **Caffeine-d9**, ensure you are in a well-ventilated area, preferably within a laboratory fume hood.^[1] Don the appropriate PPE as outlined in the table above, including safety glasses, gloves, and a lab coat.
- **Weighing and Transfer:** To minimize dust formation, handle **Caffeine-d9** as a solid.^[1] Use a spatula to carefully weigh the desired amount on a calibrated analytical balance. Avoid creating dust clouds.
- **Dissolution:** When preparing a solution, add the solid **Caffeine-d9** to the deuterated solvent. To prevent isotopic contamination, handle deuterated solvents under an inert atmosphere, such as dry nitrogen or argon.^[7]
- **Storage:** Store **Caffeine-d9** at room temperature in a tightly closed container in a dry, well-ventilated place.^{[1][8]}

Spill and Emergency Procedures

- **Minor Spills:** For small spills, avoid generating dust.^[8] Moisten the spilled powder with water before sweeping it up.^[8] Place the material into a suitable, closed container for disposal.^[1]
- **Major Spills:** In the event of a large spill, evacuate the area and prevent the substance from entering drains.^{[1][8]}
- **First Aid:**
 - **If Swallowed:** Rinse your mouth with water. Do NOT induce vomiting. Seek immediate medical attention.^[1]
 - **If Inhaled:** Move to fresh air. If you are not breathing, give artificial respiration. Consult a physician.^[1]

- In Case of Skin Contact: Wash the affected area with soap and plenty of water. Consult a physician if irritation persists.[1]
- In Case of Eye Contact: Flush your eyes with water as a precaution.[1]

Disposal Plan

All waste containing **Caffeine-d9**, including contaminated gloves and labware, should be collected in a clearly labeled, sealed container.[9] The disposal of this material must be conducted by a licensed professional waste disposal service in accordance with local, state, and federal regulations.[1] Do not allow the product to enter drains.[1]

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